

The Definitive Researcher's Guide to CPPO: Synonyms, Properties, and Applications in Chemiluminescence

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Compound of Interest

Compound Name: *Bis(2,3,5-trichloro-6-
((pentyloxy)carbonyl)phenyl)
oxalate*

Cat. No.: *B042870*

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical reagents is paramount. This technical guide provides an in-depth exploration of Bis(2,4,5-trichloro-6-carbopentoxypheyl) oxalate, commonly known as CPPO. This document covers its nomenclature, physicochemical properties, synthesis, and detailed experimental protocols for its principal application in chemiluminescence.

Nomenclature and Identification: Unraveling the Synonyms of CPPO

CPPO is an organic compound widely recognized for its critical role as an active ingredient in chemiluminescent systems, such as glow sticks. Due to its complex chemical name, a variety of synonyms and alternative names are used in scientific literature and commercial applications. A clear understanding of this nomenclature is essential for thorough literature research.

The primary chemical name for CPPO is Bis(2,4,5-trichloro-6-carbopentoxypheyl) oxalate.^[1] It is also frequently referred to as Bis[2,4,5-trichloro-6-(pentyloxy carbonyl)phenyl]oxalate.^[1]

Other notable synonyms and alternative names include:

- bis(6-carbopentoxy-2,4,5-trichlorophenyl)oxalate
- Bis[3,4,6-trichloro-2-(pentyloxycarbonyl)phenyl] oxalate
- bis(3,4,6-trichloro-2-pentoxycarbonylphenyl) oxalate
- Oxalic Acid Bis[2,4,5-trichloro-6-(pentyloxycarbonyl)phenyl] Ester
- Ethanedioic acid, 1,2-bis[3,4,6-trichloro-2-[(pentyloxy)carbonyl]phenyl] ester

For unambiguous identification, the Chemical Abstracts Service (CAS) Registry Number for CPPO is 30431-54-0.

Physicochemical Properties of CPPO

A summary of the key quantitative data for CPPO is presented in the table below, providing a quick reference for its physical and chemical characteristics.

Property	Value	Reference(s)
Molecular Formula	C ₂₆ H ₂₄ Cl ₆ O ₈	[2]
Molecular Weight	677.18 g/mol	[2]
Appearance	White crystalline powder	[2]
Melting Point	80-82 °C	[2]
Solubility	Insoluble in water; soluble in organic solvents such as diethyl phthalate and ethyl acetate.	[2]

The Science of Light: The Chemiluminescence of CPPO

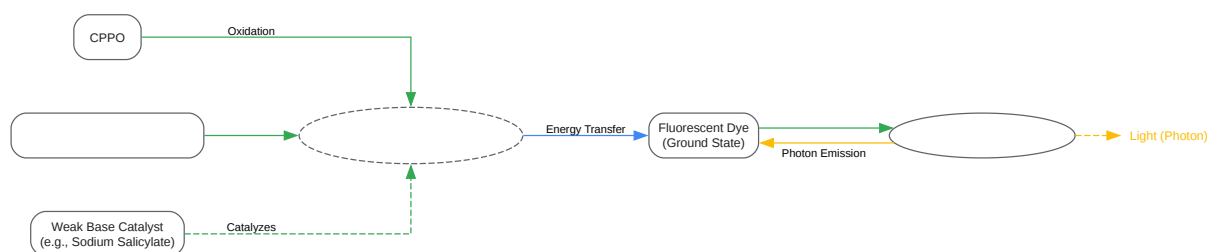
The most significant application of CPPO lies in its ability to produce light through a chemical reaction, a process known as chemiluminescence. This occurs when CPPO reacts with an

oxidizing agent, typically hydrogen peroxide, in the presence of a fluorescent dye (also known as a fluorester or sensitizer).

The reaction is pH-dependent and is often catalyzed by a weak base, such as sodium salicylate, to achieve brighter light emission.^[2] The general mechanism involves the degradation of CPPO to a high-energy intermediate, 1,2-dioxetanedione.^{[2][3]} This unstable intermediate then transfers its energy to the fluorescent dye, causing the dye to become electronically excited. As the excited dye returns to its ground state, it releases the excess energy in the form of photons, which we perceive as light. The color of the emitted light is determined by the specific fluorescent dye used in the formulation.^[2]

Signaling Pathway of CPPO Chemiluminescence

The following diagram illustrates the key steps in the CPPO chemiluminescence signaling pathway.



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CPPO Chemiluminescence Signaling Pathway

Experimental Protocols

Synthesis of CPPO

CPPO can be synthesized by reacting 2-carbopentoxo-3,5,6-trichlorophenol with oxalyl chloride.^[2] While various specific methodologies exist, a general laboratory-scale synthesis

protocol is outlined below. It is imperative that this procedure is conducted by, or under the direct supervision of, an experienced chemist in a fume hood with appropriate personal protective equipment.

Materials:

- 2-carbopentoxo-3,5,6-trichlorophenol
- Oxalyl chloride
- Triethylamine (or another suitable organic base)
- Anhydrous toluene (or another suitable dry solvent)
- Anhydrous ethanol or methanol (for washing)

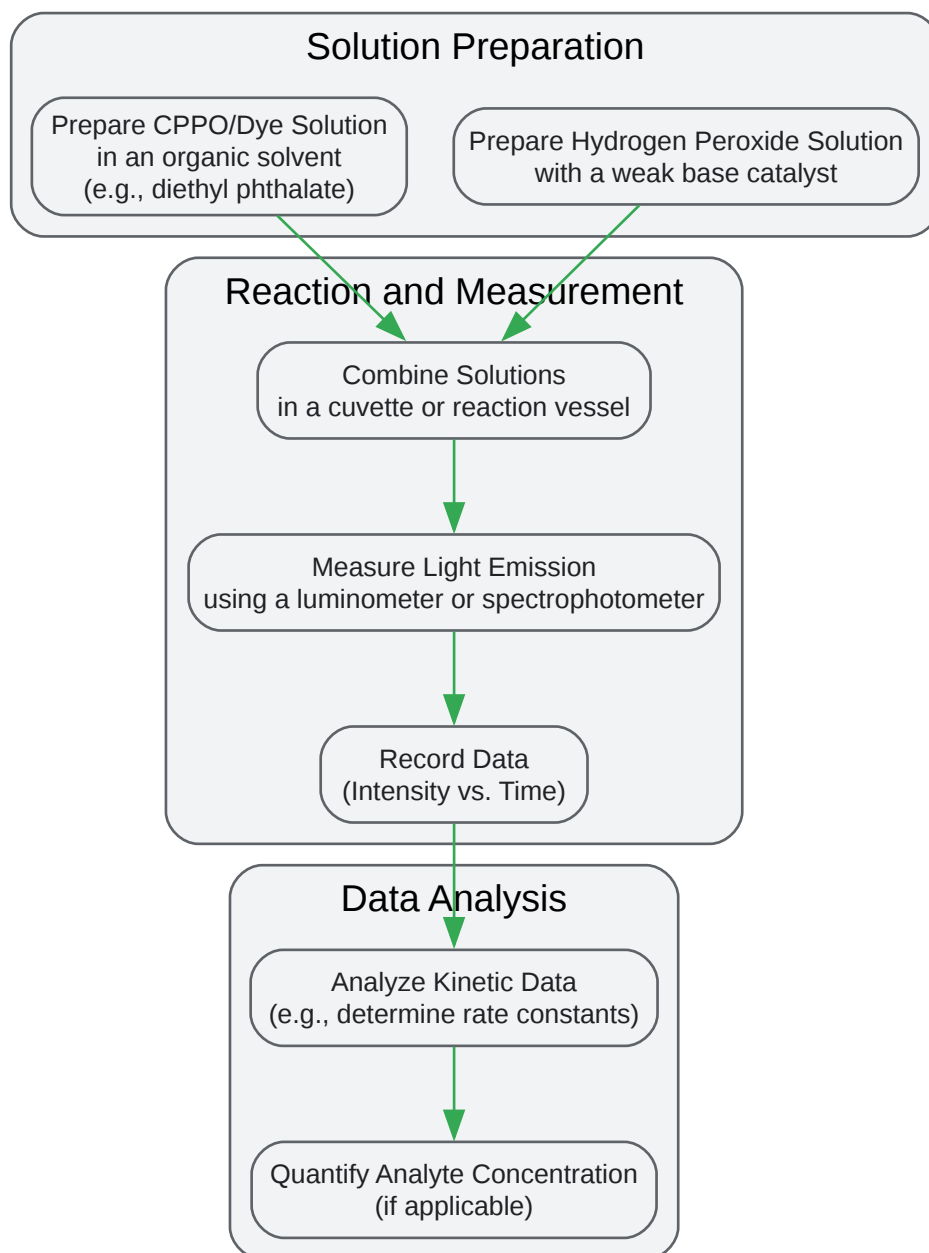
Procedure:

- Dissolve 2-carbopentoxo-3,5,6-trichlorophenol in anhydrous toluene in a round-bottom flask equipped with a magnetic stirrer. The solution should be kept under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath to 0°C.
- Slowly add one molar equivalent of triethylamine to the cooled solution while stirring.
- With continued stirring and cooling, add 0.5 molar equivalents of oxalyl chloride dropwise. This reaction is exothermic and will produce a precipitate.
- After the addition of oxalyl chloride is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring overnight to ensure the reaction goes to completion.
- Filter the mixture via suction filtration to collect the solid product, which will be a mixture of CPPO and triethylamine hydrochloride.
- Wash the collected solid with cold ethanol or methanol to remove the triethylamine hydrochloride byproduct.

- Dry the purified CPPO product under a vacuum.

Experimental Workflow for a Chemiluminescence Assay

The following diagram outlines a typical workflow for conducting a chemiluminescence experiment using CPPO.



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Experimental Workflow for CPPO Chemiluminescence

Applications in Research and Development

The high sensitivity of the CPPO chemiluminescence system makes it a valuable tool in various analytical applications. It is widely used in:

- Immunoassays: Where CPPO-based detection can provide high sensitivity for quantifying antigens or antibodies.
- DNA Probe Hybridization Assays: For the detection of specific nucleic acid sequences.
- High-Performance Liquid Chromatography (HPLC): As a post-column detection method for fluorescently labeled analytes.
- Flow Injection Analysis (FIA): For the rapid and sensitive determination of various substances.
- Biosensors: For the detection of hydrogen peroxide produced in enzymatic reactions, allowing for the quantification of a wide range of analytes such as glucose and cholesterol.

This guide provides a foundational understanding of CPPO for researchers and professionals. Further exploration into specific applications and optimization of reaction conditions will undoubtedly continue to expand the utility of this versatile chemiluminescent reagent.

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